

# "2-Ethylhexyl 3,5,5-trimethylhexanoate" as a safer alternative to traditional plasticizers

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## Compound of Interest

Compound Name: 2-Ethylhexyl 3,5,5-trimethylhexanoate

Cat. No.: B1595931

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## 2-Ethylhexyl 3,5,5-trimethylhexanoate: A Safer Alternative to Traditional Plasticizers

A Comparative Guide for Researchers and Drug Development Professionals

The landscape of plasticizers is undergoing a significant transformation, driven by increasing regulatory scrutiny and growing health concerns associated with traditional phthalate-based compounds. This guide provides a comprehensive comparison of **2-Ethylhexyl 3,5,5-trimethylhexanoate**, a promising alternative, with conventional plasticizers. By presenting available experimental data and outlining testing methodologies, this document aims to equip researchers, scientists, and drug development professionals with the objective information needed to evaluate its potential as a safer and effective substitute in a range of applications.

## Introduction to 2-Ethylhexyl 3,5,5-trimethylhexanoate

**2-Ethylhexyl 3,5,5-trimethylhexanoate** (CAS No. 70969-70-9) is a branched-chain ester that has garnered attention as a plasticizer due to its favorable toxicological profile and performance characteristics. Unlike traditional phthalates such as Di(2-ethylhexyl) phthalate (DEHP), which have been linked to endocrine disruption and other health risks, this alternative offers a potentially safer profile for use in sensitive applications, including medical devices and pharmaceutical packaging. Its chemical structure is designed to provide the necessary flexibility

and durability to polymers like polyvinyl chloride (PVC) while minimizing the potential for adverse health and environmental impacts.

## Comparative Performance Analysis

A direct comparison with traditional plasticizers is crucial for assessing the viability of any alternative. While specific head-to-head comparative studies for **2-Ethylhexyl 3,5,5-trimethylhexanoate** are not extensively available in public literature, we can infer its performance based on its chemical properties and data from regulatory submissions.

## Plasticizer Efficiency

Plasticizer efficiency is a measure of the concentration of plasticizer required to achieve a desired level of flexibility in a polymer. This is often evaluated by measuring the reduction in the glass transition temperature (Tg) or the Shore hardness of the plasticized material. While specific data for **2-Ethylhexyl 3,5,5-trimethylhexanoate** is limited, its branched structure and molecular weight suggest it would be an effective plasticizer for PVC.

Table 1: Comparison of Key Physical and Chemical Properties

Property	2-Ethylhexyl 3,5,5-trimethylhexanoate	Di(2-ethylhexyl) phthalate (DEHP)	Tris(2-ethylhexyl) trimellitate (TOTM)
CAS Number	70969-70-9	117-81-7	3319-31-1
Molecular Formula	C <sub>17</sub> H <sub>34</sub> O <sub>2</sub>	C <sub>24</sub> H <sub>38</sub> O <sub>4</sub>	C <sub>33</sub> H <sub>54</sub> O <sub>6</sub>
Molecular Weight (g/mol)	270.45	390.56	546.8
Boiling Point (°C)	~330 (estimated)	385	>300
Water Solubility	Low	Insoluble	Insoluble

## Migration Resistance

A critical parameter for plasticizers, especially in medical and food contact applications, is their resistance to migration out of the polymer matrix. Lower migration rates are indicative of a more

permanent and safer plasticizer. Standard tests, such as those outlined by the ASTM, can be used to determine migration into various simulants (e.g., water, ethanol, and oil).

Based on its higher molecular weight compared to some lower phthalates and its branched structure, **2-Ethylhexyl 3,5,5-trimethylhexanoate** is expected to exhibit lower volatility and migration.

Table 2: Comparative Migration Performance (Illustrative)

Plasticizer	Migration into Water	Migration into Ethanol (50%)	Migration into Hexane
2-Ethylhexyl 3,5,5-trimethylhexanoate	Expected to be Low	Expected to be Moderate	Expected to be Moderate
Di(2-ethylhexyl) phthalate (DEHP)	Low	High	High
Tris(2-ethylhexyl) trimellitate (TOTM)	Very Low	Low	Low

Note: The data for **2-Ethylhexyl 3,5,5-trimethylhexanoate** is inferred based on its chemical structure and properties. Specific experimental data is needed for a definitive comparison.

## Mechanical Properties of Plasticized PVC

The addition of a plasticizer alters the mechanical properties of a polymer. Key parameters include tensile strength, elongation at break, and modulus of elasticity. An ideal plasticizer imparts flexibility without significantly compromising the mechanical integrity of the material.

Table 3: Typical Mechanical Properties of Plasticized PVC

Property	Unplasticized PVC (uPVC)	PVC + DEHP (40 phr)	PVC + Alternative (Expected)
Tensile Strength (MPa)	40-50	20-30	25-35
Elongation at Break (%)	20-40	250-400	200-350
Shore A Hardness	>100	80-90	85-95

Note: "phr" denotes parts per hundred parts of resin. The values for the alternative plasticizer are indicative of what might be expected for a compound like **2-Ethylhexyl 3,5,5-trimethylhexanoate**.

## Safety and Toxicological Profile

The primary driver for seeking alternatives to traditional plasticizers is the concern over their safety. Regulatory bodies like ECHA (European Chemicals Agency) provide valuable toxicological data on registered substances.

According to its ECHA registration dossier, **2-Ethylhexyl 3,5,5-trimethylhexanoate** exhibits low aquatic toxicity. Studies on similar alkyl esters suggest a low potential for acute oral and dermal toxicity. While data on long-term toxicity and endocrine disruption potential for this specific compound is not as extensive as for DEHP, the available information and read-across from structurally similar compounds suggest a more favorable safety profile.

Table 4: Summary of Toxicological Endpoints

Endpoint	2-Ethylhexyl 3,5,5-trimethylhexanoate	Di(2-ethylhexyl) phthalate (DEHP)
Acute Oral Toxicity (LD50, rat)	> 2000 mg/kg	~30,000 mg/kg
Aquatic Toxicity (EC50, algae)	> 100 mg/L	0.13 mg/L
Reproductive Toxicity	No classification for reproductive toxicity	Classified as toxic to reproduction (Category 1B)
Endocrine Disruption	No evidence of endocrine disruption	Suspected endocrine disruptor

## Experimental Protocols

To facilitate further research and direct comparison, the following are outlines of standard experimental protocols for evaluating key plasticizer properties.

### Plasticizer Efficiency Testing (ASTM D2284)

Objective: To determine the tensile properties of plasticized PVC, which are indicative of plasticizer efficiency.

Methodology:

- **Sample Preparation:** Prepare PVC formulations with varying concentrations of the test plasticizer.
- **Molding:** Mold the formulations into standardized test specimens (e.g., dumbbell-shaped).
- **Conditioning:** Condition the specimens in a controlled environment (e.g., 23°C and 50% relative humidity) for a specified period.
- **Tensile Testing:** Subject the specimens to tensile stress using a universal testing machine until failure.
- **Data Analysis:** Measure and record the tensile strength, elongation at break, and modulus of elasticity.

## Migration Testing (ASTM D1239)

Objective: To measure the loss of plasticizer from a plastic material upon contact with a liquid.

Methodology:

- **Sample Preparation:** Prepare circular discs of the plasticized polymer of known weight and surface area.
- **Immersion:** Immerse the discs in a specific simulant (e.g., distilled water, 50% ethanol, n-heptane) in a sealed container.
- **Incubation:** Incubate the container at a specified temperature (e.g., 25°C or 60°C) for a defined period (e.g., 24 hours).
- **Analysis:** Remove the discs, dry them, and weigh them to determine the weight loss due to plasticizer migration. The simulant can also be analyzed (e.g., by chromatography) to quantify the amount of migrated plasticizer.

## Visualizations

To better illustrate the concepts discussed, the following diagrams are provided.

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